

Introduction: The Versatility of Diimine Schiff Base Ligands

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Compound of Interest

Compound Name: ethylenebis(2-imino-propane)

CAS No.: 16888-75-8

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Schiff bases derived from diamines and carbonyl compounds are among the most widely studied ligands in coordination chemistry. Their facile synthesis, modularity, and ability to form stable complexes with a wide array of transition metals make them "privileged ligands" in the development of catalysts. The specific ligand of interest, N,N'-bis(propan-2-ylidene)ethane-1,2-diamine, belongs to the α -diimine class. The steric and electronic properties of this ligand framework can be readily tuned by modifying the ketone or diamine precursors, allowing for precise control over the catalytic activity and selectivity of its metal complexes.

Upon coordination to a metal center, these tetradentate ligands create a stable, often square-planar or distorted octahedral geometry, which is fundamental to their catalytic function. The imine nitrogens act as soft donors, stabilizing lower oxidation states, a property crucial for many catalytic cycles. This guide will detail the synthesis of the parent ligand and its metal complexes, followed by specific, field-proven protocols for its application in key catalytic areas: oxidation and polymerization.

Synthesis Protocols: From Ligand to Catalyst

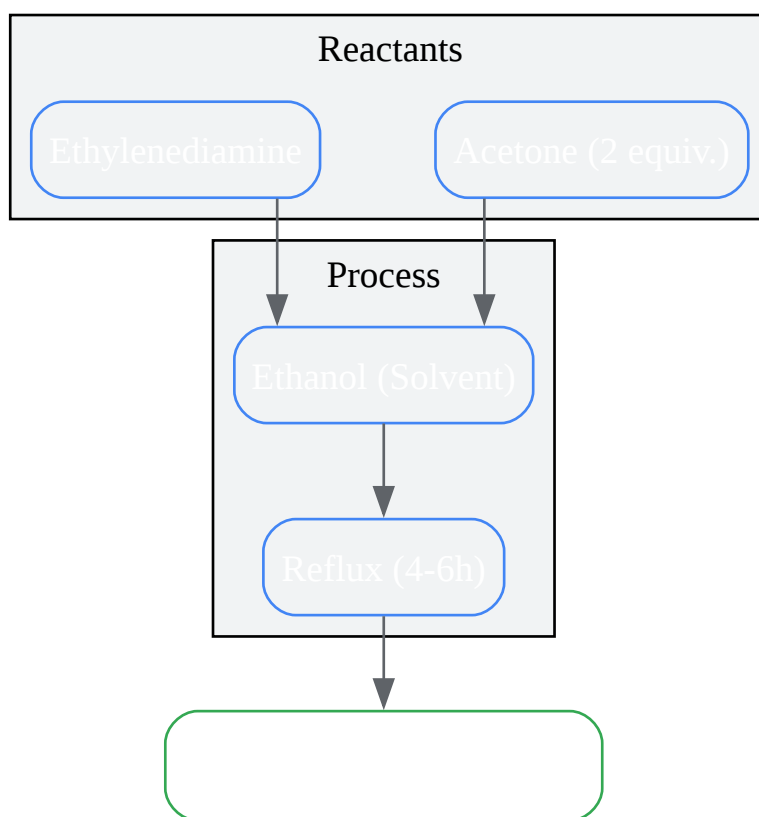
The foundation of utilizing these catalysts lies in the robust and high-yielding synthesis of the ligand and its subsequent metalation. The procedures described below are self-validating, providing clear steps and expected outcomes for characterization.

Synthesis of N,N'-Bis(propan-2-ylidene)ethane-1,2-diamine Ligand

The synthesis of the title ligand is a straightforward condensation reaction. The causality behind this choice of reaction is its efficiency and the ease of purification of the product.

Protocol:

- **Reagent Preparation:** In a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve ethylenediamine (6.01 g, 0.1 mol) in 100 mL of absolute ethanol.
- **Reaction Initiation:** To the stirred solution, add acetone (11.62 g, 0.2 mol) dropwise over 15 minutes. The 2:1 molar ratio of ketone to diamine ensures complete conversion of the diamine.
- **Reaction Completion:** Reflux the resulting mixture for 4-6 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Isolation and Purification:** After cooling the reaction mixture to room temperature, remove the ethanol under reduced pressure using a rotary evaporator. The resulting oily residue is the crude N,N'-bis(propan-2-ylidene)ethane-1,2-diamine. The product can be purified by vacuum distillation if necessary, although it is often used directly in the next step.
- **Characterization:** The structure of the ligand should be confirmed by ^1H NMR, ^{13}C NMR, and FT-IR spectroscopy. The characteristic imine ($\text{C}=\text{N}$) stretch in the IR spectrum typically appears around $1640\text{--}1660\text{ cm}^{-1}$.



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Caption: Ligand Synthesis Workflow.

Representative Synthesis of a Nickel(II) Complex

Nickel(II) complexes of α -diimine ligands are particularly important as catalysts for olefin polymerization.^[1] This protocol describes a general method for their synthesis.

Protocol:

- **Ligand Solution:** Dissolve N,N'-bis(propan-2-ylidene)ethane-1,2-diamine (1.68 g, 10 mmol) in 50 mL of dichloromethane in a 100 mL Schlenk flask under an inert atmosphere (N₂ or Ar).
- **Metal Addition:** In a separate flask, add (DME)NiBr₂ (1,2-dimethoxyethane nickel(II) bromide) (3.09 g, 10 mmol) to 30 mL of dichloromethane. Add this slurry to the stirred ligand solution.
- **Reaction:** Stir the reaction mixture at room temperature for 12-24 hours. A color change and the formation of a precipitate are typically observed.

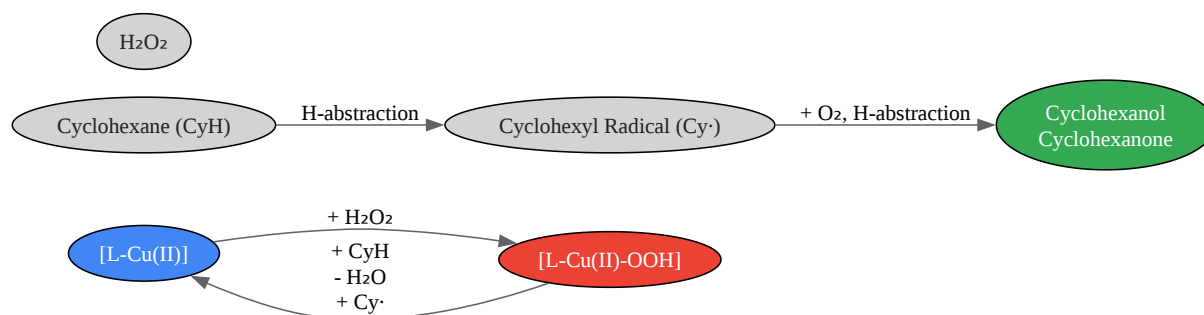
- Isolation: Filter the resulting solid precipitate, wash it with cold diethyl ether (3 x 10 mL), and dry it under vacuum.
- Characterization: The complex can be characterized by elemental analysis, FT-IR, and, if suitable crystals are obtained, single-crystal X-ray diffraction. The coordination of the imine nitrogens to the nickel center is confirmed by a shift in the C=N stretching frequency in the IR spectrum.

Application Note I: Catalytic Oxidation of Hydrocarbons

Metal-salen and related Schiff base complexes are potent catalysts for the oxidation of various organic substrates, including hydrocarbons.[2][3] They function by activating oxidants like hydrogen peroxide (H_2O_2) or tert-butyl hydroperoxide (TBHP) to generate reactive oxygen species. While direct catalytic data for the acetone-derived ligand is sparse, the following protocol for a structurally similar copper(II) salicylaldimine complex provides a robust, field-proven model for the oxidation of cyclohexane.[3]

Rationale and Mechanism

The catalytic cycle is believed to proceed through a metal-based radical mechanism. The Cu(II) catalyst reacts with the peroxide oxidant to form a highly reactive copper-hydroperoxo intermediate.[3] This species can then initiate the oxidation by abstracting a hydrogen atom from the cyclohexane substrate to form a cyclohexyl radical. This radical reacts with molecular oxygen (if present) or other oxygen sources to form a cyclohexylperoxy radical, which ultimately leads to the formation of cyclohexanol and cyclohexanone. The choice of solvent (acetonitrile) and the use of an acid promoter can significantly influence the reaction rate and product distribution.[4]



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Caption: Simplified Catalytic Cycle for Cyclohexane Oxidation.

Experimental Protocol: Oxidation of Cyclohexane

Materials:

- Catalyst: [Cu(salicylaldehyde derivative)₂] (e.g., [Cu(L1)₂] from Ref.[3])
- Substrate: Cyclohexane (CyH)
- Oxidant: 30% aq. Hydrogen Peroxide (H₂O₂)
- Solvent: Acetonitrile
- Internal Standard: Cyclohexanone (for GC analysis)

Procedure:

- Reactor Setup: To a thermostated glass reactor equipped with a magnetic stirrer and a condenser, add the copper(II) complex catalyst (e.g., 5 μmol).
- Reagent Addition: Add acetonitrile (5 mL) and cyclohexane (0.5 mL, ~4.6 mmol).
- Initiation: Add 30% aqueous H₂O₂ (1 mL, ~9.8 mmol) to start the reaction.

- **Reaction Conditions:** Stir the mixture vigorously at a controlled temperature (e.g., 50 °C) for the desired reaction time (e.g., 4 hours).
- **Quenching and Analysis:** After the reaction, cool the mixture in an ice bath. Add an excess of triphenylphosphine (PPh₃) to quench any remaining peroxides.
- **Product Extraction:** Add an internal standard (e.g., cyclohexanone) and extract the organic products with diethyl ether.
- **Quantification:** Analyze the organic phase by gas chromatography (GC) and/or GC-MS to identify and quantify the products (cyclohexanol and cyclohexanone). Calculate the yield and turnover number (TON).

Data Presentation

The performance of these catalysts is typically evaluated based on product yield and turnover numbers.

Catalyst System	Substrate	Oxidant	Temp (°C)	Time (h)	Total Yield (%)	TON	Reference
[Cu(BMP A)Cl ₂]	Cyclohexane	H ₂ O ₂	RT	24	~20%	~85	[5]
Complex 2 (Cu)	Cyclohexane	H ₂ O ₂	RT	24	68.9%	~295	[5]
[CuL ⁷]	Cyclohexane	H ₂ O ₂	60	24	~15%	~150	[2]

(Note: Data is for representative, structurally related copper complexes to illustrate typical performance.)

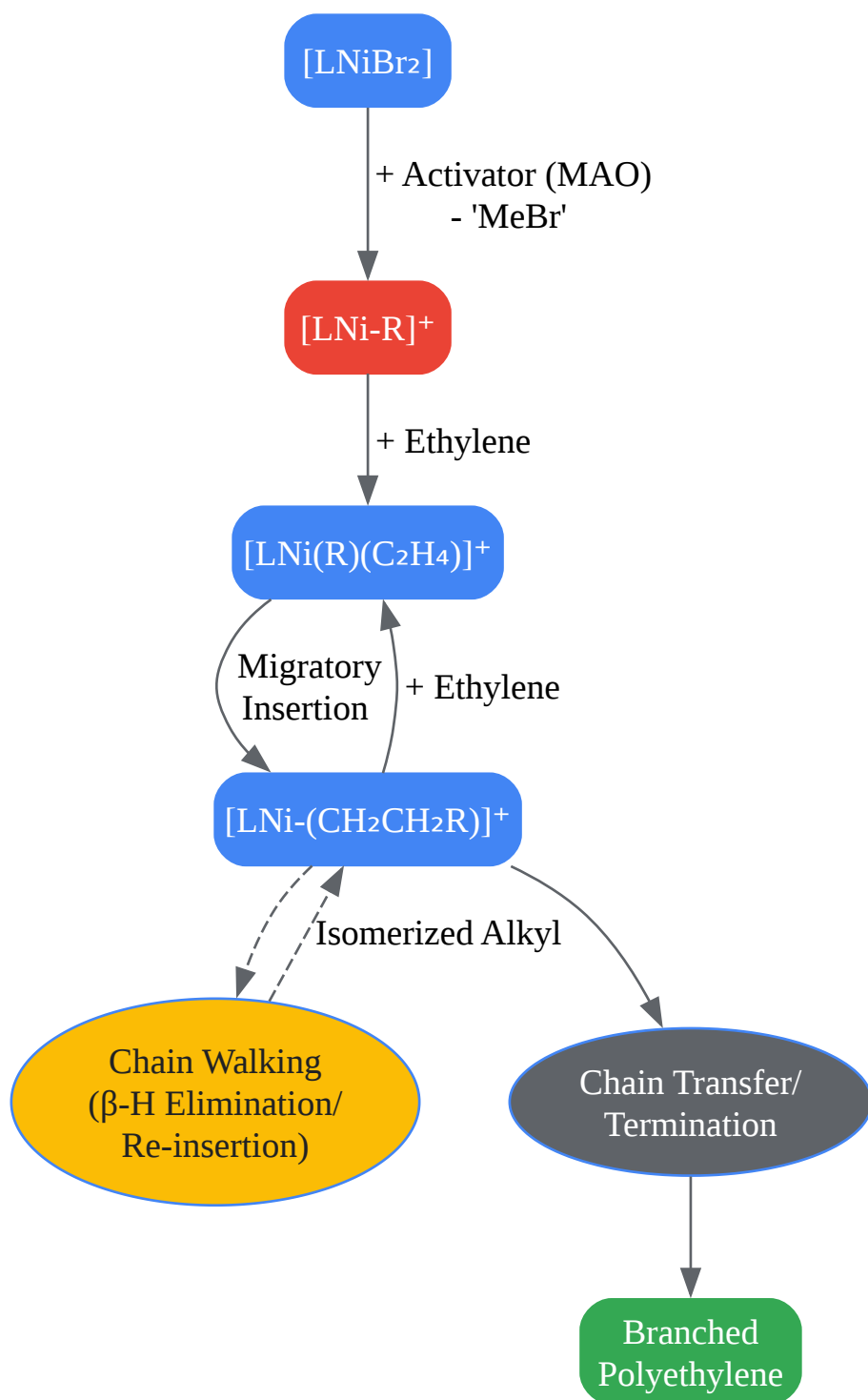
Application Note II: Polymerization Catalysis

Complexes of the N,N'-bis(propan-2-ylidene)ethane-1,2-diamine ligand framework are highly effective in two major areas of polymerization: ethylene polymerization (as α -diimine

complexes) and ring-opening polymerization of cyclic esters.

Ethylene Polymerization with α -Diimine Nickel(II) Catalysts

Causality and Mechanism: α -Diimine Ni(II) complexes, upon activation with a co-catalyst like methylaluminoxane (MAO) or ethylaluminum sesquichloride (EASC), generate a cationic Ni-alkyl species that is the active catalyst.^[6] The polymerization proceeds via a coordination-insertion mechanism. A key feature of these "Brookhart-type" catalysts is the process of "chain walking," where the nickel center can migrate along the growing polymer chain via a series of β -hydride elimination and re-insertion steps. This process introduces branches into the polyethylene chain, allowing for the production of materials ranging from linear high-density polyethylene (HDPE) to highly branched, amorphous elastomers from a single ethylene feedstock. The steric bulk of the ligand framework is critical; bulky substituents are required to slow down chain transfer, thereby leading to high molecular weight polymers.^{[6][7]}



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Caption: Ethylene Polymerization and Branching Mechanism.

Protocol: Ethylene Polymerization

Materials:

- Pre-catalyst: α -Diimine Ni(II) dibromide complex (e.g., 10 μ mol)
- Co-catalyst: Methylaluminoxane (MAO, 10% solution in toluene) or Ethylaluminum sesquichloride (EASC)
- Solvent: Toluene
- Monomer: High-purity ethylene gas

Procedure:

- Reactor Setup: A high-pressure Parr reactor is dried in an oven, assembled while hot, and purged extensively with nitrogen or argon.
- Solvent and Co-catalyst: Toluene (e.g., 100 mL) is added to the reactor, followed by the MAO solution (e.g., 500 equivalents relative to Ni).
- Equilibration: The reactor is sealed, brought to the desired temperature (e.g., 60 °C), and pressurized with ethylene to the target pressure (e.g., 10 atm). The solvent is allowed to saturate with ethylene for 15 minutes.
- Catalyst Injection: The Ni(II) pre-catalyst is dissolved in a small amount of toluene in a glovebox and loaded into an injection port. The catalyst solution is injected into the reactor under ethylene pressure to initiate polymerization.
- Reaction: The polymerization is run for a set time (e.g., 30 minutes), maintaining constant temperature and pressure. Ethylene consumption is monitored.
- Termination and Isolation: The reaction is terminated by venting the ethylene and injecting acidic methanol (10% HCl). The precipitated polyethylene is filtered, washed extensively with methanol and acetone, and dried in a vacuum oven at 60 °C to a constant weight.
- Characterization: The catalyst activity is calculated (g PE / (mol Ni * h * atm)). The polymer is characterized by Gel Permeation Chromatography (GPC) for molecular weight (M_n , M_w) and Polydispersity Index (PDI), and by $^1\text{H}/^{13}\text{C}$ NMR for branching density.

Catalyst System	Activator	Temp (°C)	Activity (10 ⁶ g/mol ·h)	Mn (10 ³)	PDI	Reference
α-Diimine Ni(II)	MAO	60	2.5	450	1.8	[6]
α-Diimine Ni(II)	MAO	80	4.2	890	1.6	[6]
α-Diimine Ni(II)	MAO	100	6.1	1600	1.5	[6]

(Note: Data is for a representative high-performance dibenzhydryl-based α-diimine Ni(II) catalyst to illustrate typical performance.)

Ring-Opening Polymerization (ROP) of Lactide with Zinc(II) Catalysts

Causality and Mechanism: Zinc complexes are attractive catalysts for the Ring-Opening Polymerization (ROP) of lactide to produce polylactide (PLA), a biodegradable and biocompatible polymer.[7] Their low toxicity makes them superior to traditional tin-based catalysts for biomedical applications. The polymerization is initiated by a nucleophilic group attached to the zinc center (e.g., an alkoxide). The reaction proceeds via a coordination-insertion mechanism, where the lactide monomer coordinates to the Lewis acidic zinc center and is subsequently attacked by the initiator, opening the ring and extending the polymer chain. [7][8] Schiff base ligands provide a stable and tunable coordination environment for the zinc active center.

Protocol: Bulk Polymerization of L-Lactide

Materials:

- Initiator: Zinc(II) Schiff base complex (e.g., [Zn(L)(OR)])[8]
- Monomer: L-lactide (recrystallized from toluene)
- Co-initiator (optional): Benzyl alcohol or other alcohol

Procedure:

- **Reactor Setup:** In a glovebox, a Schlenk tube is charged with the zinc initiator and the L-lactide monomer at a specific monomer-to-initiator ratio (e.g., 500:1).
- **Reaction Conditions:** The tube is sealed, removed from the glovebox, and placed in a preheated oil bath at the desired temperature (e.g., 180 °C).
- **Polymerization:** The bulk monomer melts, and the mixture is stirred magnetically. The polymerization is allowed to proceed for a set time (e.g., 2 hours). The increasing viscosity of the mixture is an indicator of polymerization.
- **Termination and Isolation:** The reaction is stopped by cooling the tube to room temperature. The solid polymer is dissolved in a minimal amount of dichloromethane.
- **Purification:** The dissolved polymer is precipitated by pouring the solution into a large volume of cold methanol. The white, fibrous PLA is collected by filtration and dried in a vacuum oven.
- **Characterization:** Monomer conversion is determined by ^1H NMR analysis of the crude product. The molecular weight (M_n , M_w) and PDI of the purified polymer are determined by GPC (calibrated with polystyrene standards).

Initiator System	[M]/[I] Ratio	Time (h)	Conversion (%)	M_n (g/mol)	PDI (M_w/M_n)	Reference
Zn Phenoxy-imine	500	2	92	109,000	1.2	[8]
Zn Phenoxy-imine	1000	2	90	80,000	1.5	[8]
Zn Phenoxy-imine	2500	2	90	40,000	2.1	[8]

(Note: Data is for a representative zinc phenoxy-imine complex to illustrate typical performance in bulk polymerization.)

Conclusion

The **ethylenebis(2-imino-propane)** ligand framework and its derivatives represent a highly versatile and accessible class of compounds for homogeneous catalysis. By forming stable complexes with transition metals like copper, nickel, and zinc, they can effectively catalyze important industrial reactions such as hydrocarbon oxidation and the synthesis of major commodity polymers. The protocols and mechanistic insights provided in this guide serve as a robust starting point for researchers to explore, optimize, and develop novel catalytic systems based on this privileged ligand structure for applications in materials science, fine chemical synthesis, and drug development.

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